

# cyclopropylmethanol CAS number and molecular weight

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## Compound of Interest

Compound Name: Cyclopropylmethanol

Cat. No.: B032771

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## An In-depth Technical Guide to Cyclopropylmethanol

For researchers, scientists, and professionals in drug development, **cyclopropylmethanol** (CAS No: 2516-33-8) is a valuable building block in organic synthesis. Its unique strained ring structure provides novel pathways for the creation of complex molecules, particularly in the pharmaceutical and agrochemical industries. This guide provides key technical data, experimental protocols, and a visual representation of a common synthetic workflow.

## Core Physicochemical Data

**Cyclopropylmethanol** is a colorless liquid with a distinctive chemical profile. The following table summarizes its key quantitative properties.

Property	Value	Reference
CAS Number	2516-33-8	[1][2]
Molecular Weight	72.11 g/mol	[1][2][3][4]
Molecular Formula	C <sub>4</sub> H <sub>8</sub> O	[1][5]
Density	0.890 g/mL at 25 °C	[2][3]
Boiling Point	123-124 °C at 738 mmHg	[2][3]
Refractive Index	n <sub>20</sub> /D 1.431	[3]

# Synthesis of Cyclopropylmethanol: Experimental Protocol

**Cyclopropylmethanol** can be synthesized through various methods, including the reduction of cyclopropanecarboxaldehyde or cyclopropanecarboxylic acid and its esters. Below is a detailed protocol for the synthesis of **cyclopropylmethanol** via the reduction of methyl cyclopropanecarboxylate.

## Materials:

- 1L three-neck flask
- Methyl cyclopropanecarboxylate (100g, 1mol)
- Sodium borohydride (57g, 1.5mol)
- Methanol (500mL)
- Aluminum trichloride (66.67g, 0.5mol)
- Saturated ammonium chloride aqueous solution
- Standard laboratory glassware and purification apparatus

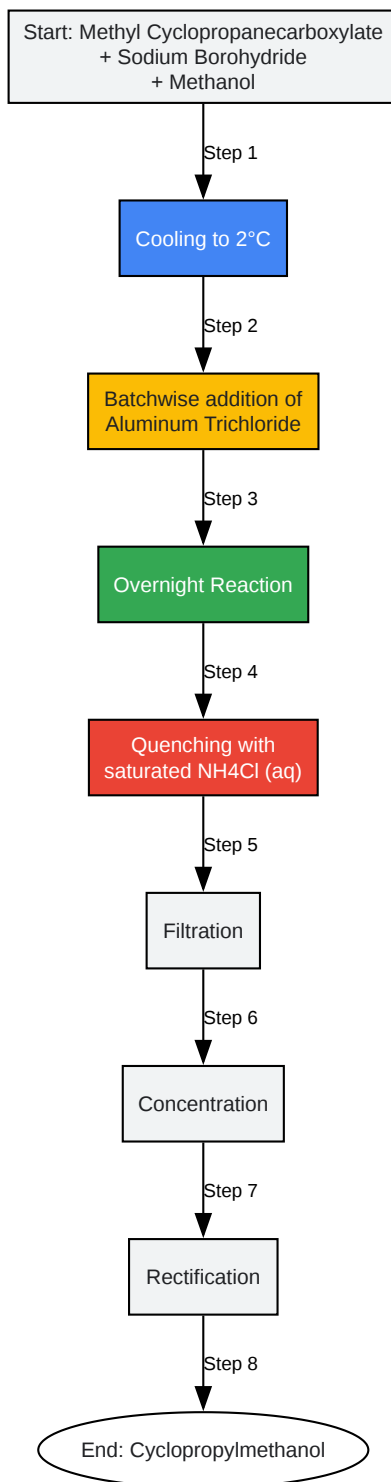
## Procedure:

- In a 1L three-neck flask, combine 100g (1mol) of methyl cyclopropanecarboxylate and 57g (1.5mol) of sodium borohydride in 500mL of methanol.
- Cool the mixture to 2°C using an ice bath.
- Slowly add 66.67g (0.5mol) of aluminum trichloride to the cooled mixture in batches to control the reaction temperature.
- Allow the reaction to proceed overnight with continuous stirring.
- Quench the reaction by carefully adding a saturated aqueous solution of ammonium chloride.

- Filter the resulting mixture to remove any solids.
- Concentrate the filtrate to remove the methanol.
- Rectify the crude product to obtain pure **cyclopropylmethanol**. This process should yield approximately 53.49g of the final product.<sup>[6]</sup>

## Synthetic Workflow for Cyclopropylmethanol

The following diagram illustrates the key steps in the synthesis of **cyclopropylmethanol** from methyl cyclopropanecarboxylate.



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Caption: Synthesis of **Cyclopropylmethanol** Workflow

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- To cite this document: BenchChem. [cyclopropylmethanol CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b032771#cyclopropylmethanol-cas-number-and-molecular-weight]

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